

Assessing the Environmental Impact of Chlorothalonil: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: 5-Chloro-2,4,6-trifluoroisophthalonitrile

Cat. No.: B160395

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Disclaimer: This guide focuses on the environmental impact of Chlorothalonil (2,4,5,6-tetrachloroisophthalonitrile) as a representative of halogenated isophthalonitrile fungicides. Due to a lack of publicly available environmental data for **5-Chloro-2,4,6-trifluoroisophthalonitrile**, Chlorothalonil is used as a surrogate based on structural similarity. The data presented here for Chlorothalonil should not be directly extrapolated to **5-Chloro-2,4,6-trifluoroisophthalonitrile** without further experimental verification.

This guide provides a comparative analysis of the environmental fate and ecotoxicological effects of the broad-spectrum fungicide Chlorothalonil against other common alternatives. The information is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in agricultural and chemical research.

Environmental Fate and Persistence

The environmental persistence of a fungicide is a critical factor in its overall environmental impact. This section compares the persistence of Chlorothalonil in soil and aquatic environments with that of other fungicides.

Table 1: Comparison of Soil Persistence for Selected Fungicides

Fungicide	Soil Half-Life (DT50)	Key Factors Influencing Persistence	Primary Degradation Products
Chlorothalonil	1 to 2 months, with some studies reporting < 1 to 3.5 days under specific conditions.[1][2][3]	Soil type, organic matter content, moisture, temperature, and microbial activity.[4]	4-hydroxy-2,5,6-trichloroisophthalonitrile (more persistent than the parent compound).[5][6]
Azoxystrobin	Can be persistent in soil.	Soil type, microbial activity.	
Pyraclostrobin	8.4 to 89 days in terrestrial field studies. [7]	Transformation is a major dissipation route.	BF500-3 and BF500-6 (tend to bind to soil). [7]
Copper-Based Fungicides	Accumulate in soil and do not readily break down.[8]	Soil pH and carbon content.	
Biofungicides	Short environmental lifespan, do not pollute soil and water.[9]	Microbial activity, environmental conditions.	Natural compounds.

Table 2: Comparison of Aquatic Persistence for Selected Fungicides

Fungicide	Aquatic Half-Life (DT50)	Key Factors Influencing Persistence
Chlorothalonil	< 2 hours in water/sediment systems, but residues can be detected for up to 30 days.[3] Stable to hydrolysis in acidic conditions, but breaks down in neutral to basic conditions (half-life of 4 to 64 days).[6][10]	Photolysis, pH, presence of natural photosensitizers.[5]
Azoxystrobin	Can be persistent in water systems under certain conditions.	
Pyraclostrobin	Rapid photolysis in water (half-life of 0.062 days).[7]	Light exposure.
Copper-Based Fungicides	Can accumulate in sediments.	Water chemistry.
Biofungicides	Generally low persistence in aquatic environments.	

Ecotoxicity

The toxicity of a fungicide to non-target organisms is a major concern for its environmental risk assessment. The following tables summarize the acute toxicity of Chlorothalonil and its alternatives to key aquatic organisms.

Table 3: Acute Toxicity to Fish (96-hour LC50)

Fungicide	Species	LC50 (µg/L)
Chlorothalonil	Rainbow Trout (Oncorhynchus mykiss)	45
Bluegill Sunfish (Lepomis macrochirus)	52	
Azoxystrobin	Rainbow Trout (Oncorhynchus mykiss)	470
Bluegill Sunfish (Lepomis macrochirus)	1100	
Pyraclostrobin	Rainbow Trout (Oncorhynchus mykiss)	6.5
Copper Sulfate	Rainbow Trout (Oncorhynchus mykiss)	200 - 5000

LC50 (Lethal Concentration 50): The concentration of a substance that is lethal to 50% of the test organisms over a specified period.

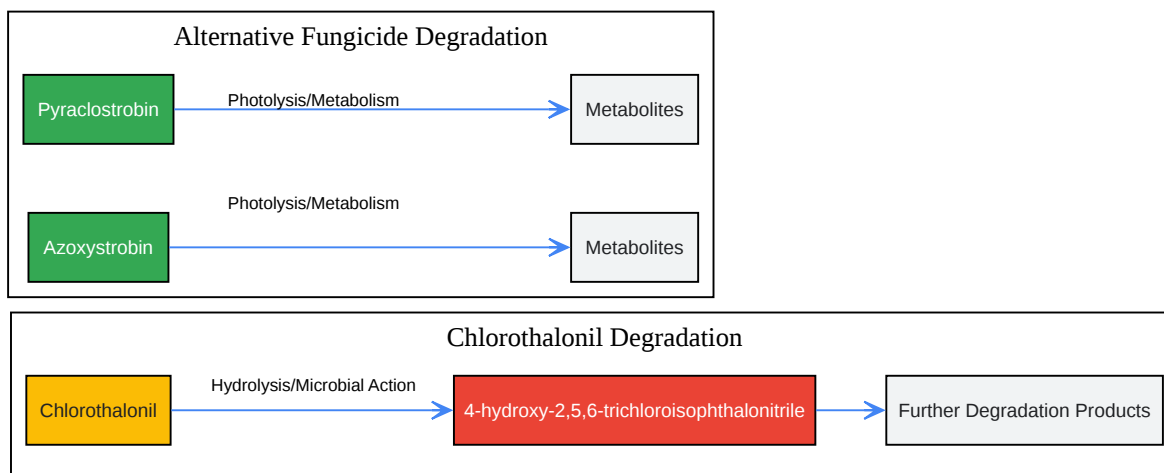
Table 4: Acute Toxicity to Aquatic Invertebrates (48-hour EC50)

Fungicide	Species	EC50 (µg/L)
Chlorothalonil	Daphnia magna	70
Azoxystrobin	Daphnia magna	259
Pyraclostrobin	Daphnia magna	11
Copper Sulfate	Daphnia magna	20 - 400

EC50 (Effective Concentration 50): The concentration of a substance that causes a defined effect (e.g., immobilization) in 50% of the test organisms over a specified period.

Degradation Pathways

Understanding the degradation pathways of a fungicide is crucial for predicting the formation of potentially harmful metabolites.



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Caption: Simplified degradation pathways of Chlorothalonil and alternative fungicides.

Experimental Protocols

The data presented in this guide are typically generated using standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

OECD 307: Aerobic and Anaerobic Transformation in Soil

This test guideline is designed to determine the rate and route of degradation of a chemical in soil under both aerobic and anaerobic conditions.[6]

- Principle: The test substance, typically radiolabeled, is applied to soil samples.

- Incubation: The treated soil is incubated in the dark under controlled temperature and moisture conditions.
- Analysis: At various time intervals, soil samples are extracted and analyzed to determine the amount of the parent compound remaining and to identify major degradation products.[\[11\]](#)
[\[12\]](#)
- Endpoints: The primary endpoints are the half-life (DT50) of the test substance and the identification and quantification of transformation products.

OECD 203: Fish, Acute Toxicity Test

This test is designed to determine the acute lethal toxicity of a substance to fish.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
[\[17\]](#)

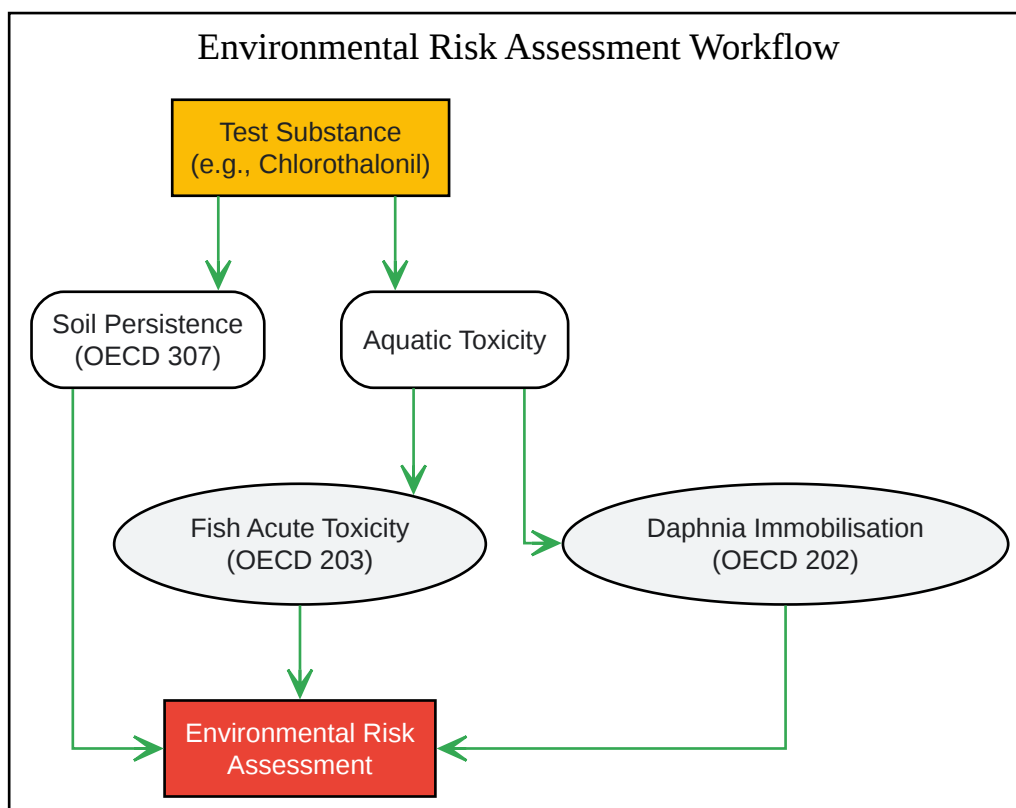
- Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours.
- Test Organisms: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- Concentrations: A range of concentrations of the test substance is used to determine a dose-response relationship.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The main endpoint is the LC50, the concentration that is lethal to 50% of the test fish.[\[13\]](#)[\[17\]](#)

OECD 202: Daphnia sp. Acute Immobilisation Test

This test determines the acute toxicity of a substance to Daphnia, a key freshwater invertebrate.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Principle: Daphnia (typically *Daphnia magna*), less than 24 hours old, are exposed to the test substance for 48 hours.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
- Concentrations: A series of concentrations of the test substance is tested.

- Observation: The number of immobilized Daphnia is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim after gentle agitation.[18]
- Endpoint: The primary endpoint is the EC50, the concentration that immobilizes 50% of the Daphnia.[22]



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Caption: A generalized workflow for assessing the environmental risk of a fungicide.

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